

An In-depth Technical Guide to the Safe Handling of 2-Nitrophenylhydrazine

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Compound of Interest

Compound Name: 2-Nitrophenylhydrazine

Cat. No.: B1229437

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **2-Nitrophenylhydrazine** (CAS No: 3034-19-3). It is intended to equip laboratory personnel with the necessary knowledge to handle this chemical responsibly, minimizing risks and ensuring a safe working environment.

Physicochemical and Toxicological Properties

2-Nitrophenylhydrazine is an organic compound that appears as an amber or orange-red crystalline powder.^{[1][2][3]} It is a flammable solid and is often stabilized with water (typically >30%) as the dry state may be explosive.^{[4][5]} Understanding its properties is the first step in safe handling.

Physical and Chemical Data

The fundamental physical and chemical characteristics of **2-Nitrophenylhydrazine** are summarized below.

Property	Value	Reference(s)
CAS Number	3034-19-3	[6]
Molecular Formula	C ₆ H ₇ N ₃ O ₂	[6]
Molecular Weight	153.14 g/mol	[6]
Appearance	Amber / Orange-Red Crystalline Powder	[1][2][3]
Melting Point	89 - 94 °C / 192.2 - 201.2 °F	[2]
Solubility	Miscible with water. Soluble in hot benzene, alcohol, chloroform, ethyl acetate.	[1][2]
Stability	Stable under normal conditions. Often stabilized with >30% water.	[2]
Decomposition Temp.	156°C - 158°C	[1]

Toxicological Data and Hazard Identification

2-Nitrophenylhydrazine is classified as a hazardous substance.[4] It is harmful if swallowed and causes skin, eye, and respiratory irritation.[6][7] The substance and/or its metabolites may bind to hemoglobin, inhibiting normal oxygen uptake and leading to methemoglobinemia, a form of oxygen starvation.[4]

Hazard Classification	GHS Codes & Statements	Reference(s)
GHS Pictograms	Danger	[6]
Hazard Statements	H228: Flammable solid H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[6]
Precautionary Statements	P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking. P261: Avoid breathing dust. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[8]

Toxicity Metric	Value	Species	Reference(s)
LD50 (Intravenous)	178 mg/kg	Mouse	[4]
Mutagenicity	Found to be a frameshift mutagen for Salmonella typhimurium TA1538.	N/A	[9]

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict protocols is mandatory when working with **2-Nitrophenylhydrazine**. The following sections detail the required engineering controls, personal protective equipment, and step-by-step procedures for routine handling and emergency situations.

Engineering Controls

- **Ventilation:** Use only in a well-ventilated area, preferably within a chemical fume hood.[2][8]
Local exhaust ventilation is required where solids are handled as powders to prevent accumulation and recirculation of particulates.[4] The ventilation system should be spark-free, earthed, and vent directly outside.[4]
- **Safety Stations:** Ensure that eyewash stations and safety showers are in close proximity to the workstation location.[2]

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is required to prevent personal contact.[4][8]

- **Eye and Face Protection:** Wear tight-sealing safety goggles or a face shield.[2][4]
- **Skin Protection:**
 - **Gloves:** Wear chemical-resistant gloves (e.g., butyl rubber).[10] For prolonged or repeated contact, a glove with a protection class of 5 or higher (breakthrough time >240 minutes) is recommended.[4] Always wash hands after removing gloves.[4]
 - **Lab Coat/Coveralls:** A lab coat is mandatory.[1] For large-scale operations, wear tight-weave, non-static clothing and non-sparking safety footwear.[4]
- **Respiratory Protection:** If ventilation is inadequate or exposure limits are exceeded, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.[1][2]

Protocol for General Handling

- Preparation: Before handling, ensure all engineering controls are operational and the required PPE is donned correctly. Read the Safety Data Sheet (SDS) thoroughly.
- Dispensing: Avoid generating dust.[11] Carefully weigh or transfer the material within a fume hood. Use non-sparking tools.[8]
- Work Practice: Avoid all personal contact, including inhalation.[4][8] Do not eat, drink, or smoke in the handling area.[8] Keep the container securely sealed when not in use.[8]
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[2][8] Launder contaminated clothing separately before reuse.[8]

Protocol for Storage

- Conditions: Store in a cool, dry, well-ventilated area away from direct sunlight and sources of ignition like heat, sparks, and open flames.[2][8][12]
- Temperature: Do not heat above 50°C, as an explosion may occur.[4] Recommended storage is in a refrigerator at 2-8°C.
- Container: Keep containers securely sealed to prevent drying out, as the material is often stabilized with water.[1][8]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[2][4]

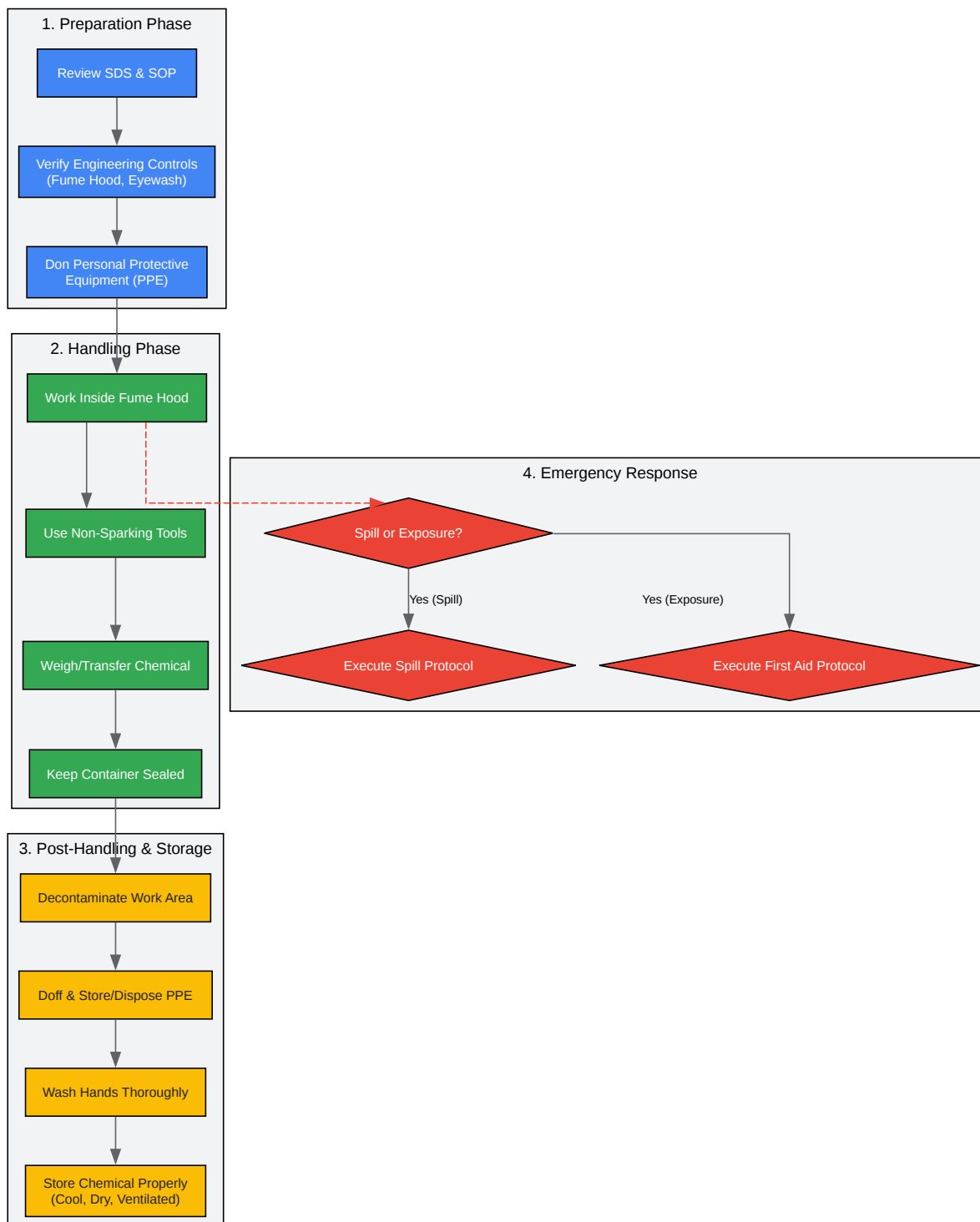
Emergency Protocols

- Evacuate: Clear the area of all personnel and move upwind.[4][8]
- Control Ignition Sources: Remove all sources of ignition (flames, sparks, etc.).[8]
- Ventilate: Increase ventilation in the spill area.[8]
- Containment: Do not touch or walk through the spilled material.[4][8] Use a non-sparking shovel to carefully place the material into a clean, dry, labeled container for disposal.[8] Avoid creating dust clouds.[8]

- Decontamination: Wash the spill area with water and dike for later disposal.[8]
- Reporting: Advise emergency services if the spill enters drains or waterways.[8]
- Hazards: This material is a flammable solid that may explode upon heating.[2][4] Combustion produces toxic gases, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[2][4]
- Extinguishing Media:
 - Small Fires: Use dry chemical, CO₂, water spray, or foam.[4][8]
 - Large Fires: Use water spray, fog, or foam.[8] Fight the fire from a safe distance.[8]
- Procedure: Alert the fire brigade.[8] Wear self-contained breathing apparatus (SCBA) and full protective gear.[2] Use water spray to cool adjacent containers.[8]
- General Advice: Seek immediate medical attention if symptoms persist.[2]
- If Inhaled: Remove the person to fresh air and keep them warm and rested in a position comfortable for breathing.[2][4] If breathing is difficult, administer oxygen.[1]
- In Case of Skin Contact: Immediately remove all contaminated clothing.[4] Flush the skin and hair with running water and soap for at least 15 minutes.[2][4]
- In Case of Eye Contact: Immediately wash out with fresh running water for at least 15 minutes.[4] Ensure complete irrigation by keeping eyelids apart.[4][8] Seek immediate medical attention.[8]
- If Swallowed: Do NOT induce vomiting.[4] Rinse mouth with water.[2] If the person is conscious, give a glass of water to drink.[8] Call a poison center or doctor if you feel unwell.
[2][8]

Visualized Workflow: Safe Handling of 2-Nitrophenylhydrazine

The following diagram illustrates the logical workflow for safely managing **2-Nitrophenylhydrazine** in a research environment, from preparation to disposal.



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Caption: Workflow for the safe laboratory handling of **2-Nitrophenylhydrazine**.

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